

2,3,4,6-Tetrachloropyridine molecular structure and weight

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Compound of Interest

Compound Name: 2,3,4,6-Tetrachloropyridine

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In-Depth Technical Guide: 2,3,4,6-Tetrachloropyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, weight, and available technical data for **2,3,4,6-Tetrachloropyridine**. The information is intended for use by professionals in research, science, and drug development.

Core Molecular Data

2,3,4,6-Tetrachloropyridine is a chlorinated derivative of pyridine. Its fundamental molecular properties are summarized below.

Property	Value	Source
Molecular Formula	C ₅ HCl ₄ N	[1]
Molecular Weight	216.9 g/mol	[1]
IUPAC Name	2,3,4,6-tetrachloropyridine	[1]
CAS Number	14121-36-9	[1]

Molecular Structure

The structure of **2,3,4,6-Tetrachloropyridine** consists of a pyridine ring substituted with four chlorine atoms at the 2, 3, 4, and 6 positions.

Caption: Molecular structure of **2,3,4,6-Tetrachloropyridine**.

Experimental Protocols

Detailed experimental protocols for the specific synthesis of **2,3,4,6-Tetrachloropyridine** are not extensively documented in publicly available literature, as it is often a minor isomer in chlorination reactions of pyridine. However, general methods for the preparation of tetrachloropyridines are described in patent literature. These processes can yield mixtures of isomers, including **2,3,4,6-Tetrachloropyridine**.

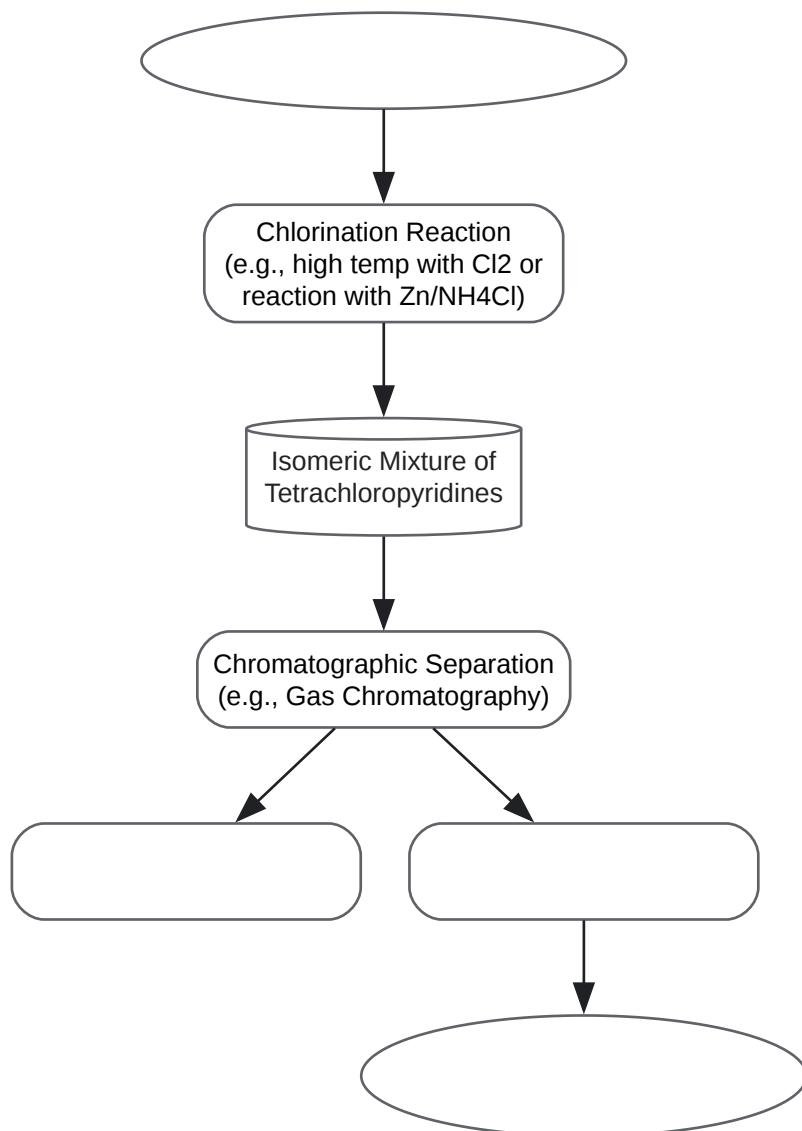
A general approach involves the high-temperature chlorination of pyridine or its derivatives. Another patented method describes the reaction of pentachloropyridine with zinc in the presence of an ammonium salt and a solvent. While this method primarily yields 2,3,5,6-tetrachloropyridine, **2,3,4,6-tetrachloropyridine** is reported as a byproduct.

The isolation of **2,3,4,6-Tetrachloropyridine** from the resulting isomeric mixture would typically require chromatographic techniques, such as gas chromatography, to separate it from the more prevalent 2,3,5,6-tetrachloropyridine and other isomers.

Signaling Pathways and Biological Activity

There is no significant information available in the scientific literature to suggest that **2,3,4,6-Tetrachloropyridine** is directly involved in any specific biological signaling pathways. Its primary relevance in a biological context is as a chemical intermediate in the synthesis of pesticides. Much of the available toxicological data pertains to the more common isomer, 2,3,5,6-tetrachloropyridine, which is an intermediate for the insecticide chlorpyrifos and the herbicide triclopyr. Due to the lack of specific data for the 2,3,4,6-isomer, a signaling pathway diagram cannot be provided.

The following diagram illustrates a generalized workflow for the synthesis and isolation of tetrachloropyridine isomers.



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Caption: Generalized workflow for the synthesis and isolation of **2,3,4,6-Tetrachloropyridine**.

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References

- 1. hpvchemicals.oecd.org [hpvchemicals.oecd.org]

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